

Understanding the Core Hazards: A Mechanistic Perspective

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *o*-Tolunitrile

CAS No.: 25550-22-5

Cat. No.: B7767905

[Get Quote](#)

***o*-Tolunitrile** is classified as a combustible liquid that causes skin irritation and is harmful to aquatic life with long-lasting effects.^{[1][5][6]} A thorough understanding of the chemistry behind these hazards is fundamental to establishing a culture of safety and implementing self-validating protocols in the laboratory.

The primary hazards stem from its chemical structure: an aromatic ring substituted with a methyl group and a highly polar nitrile ($\text{-C}\equiv\text{N}$) group.^{[2][7]} This structure dictates its reactivity, physical properties, and toxicological profile.

GHS Hazard Classification

The Globally Harmonized System (GHS) provides a universal framework for hazard communication. The classification for ***o*-tolunitrile** is summarized below.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1] [5]
Hazardous to the Aquatic Environment (Long-term)	Category 3	H412: Harmful to aquatic life with long lasting effects[5][6]

Physicochemical Properties and Their Safety Implications

Understanding the physical and chemical properties of **o-tolunitrile** is crucial for anticipating its behavior under various laboratory conditions and for designing safe experimental setups.

Property	Value	Safety Implication
Appearance	Clear, colorless to slightly yellow liquid[7][8]	Allows for easy visual identification of the substance and any potential contamination.
Molecular Formula	C ₈ H ₇ N[9]	-
Molecular Weight	117.15 g/mol [9]	Used for stoichiometric calculations in reactions.
Boiling Point	~205 °C[7][8]	Its relatively high boiling point means it is not highly volatile at room temperature, but heating requires controlled conditions to avoid vapor accumulation.
Melting Point	~ -13 °C[7][10]	Remains liquid under standard laboratory conditions.
Density	~0.989 g/mL at 25 °C[8]	Slightly less dense than water.
Solubility	Insoluble in water; soluble in organic solvents (e.g., ethanol, ether)[2][3][7]	Spills will not be diluted by water and may float, requiring specific cleanup procedures. Good solubility in organic solvents is key for its use in reactions.
Flash Point	~82 °C (179.6 °F) - closed cup	As a combustible liquid, it can form flammable vapor/air mixtures when heated above its flash point. All ignition sources must be eliminated when working at elevated temperatures.[1][3]
Vapor Pressure	0.243 mmHg at 25°C[11]	Low vapor pressure at room temperature reduces inhalation risk under ambient conditions,

but this risk increases
significantly with heating.

Toxicological Profile and Exposure Management

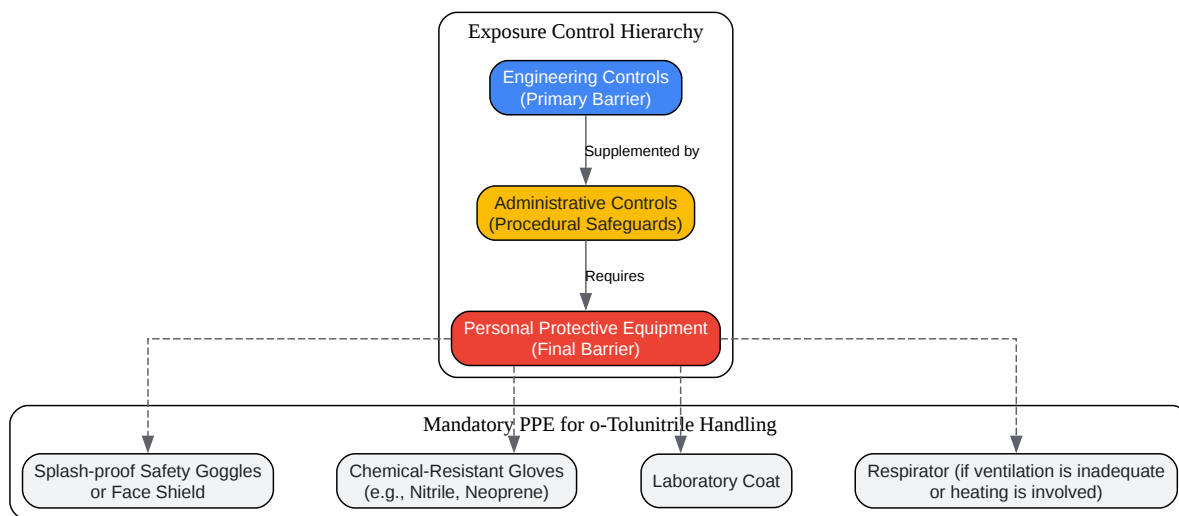
While the full toxicological properties of **o-tolunitrile** have not been exhaustively investigated, available data points to moderate acute toxicity and significant irritation potential.[1] Prolonged exposure to nitrile compounds, in general, can be toxic.[2]

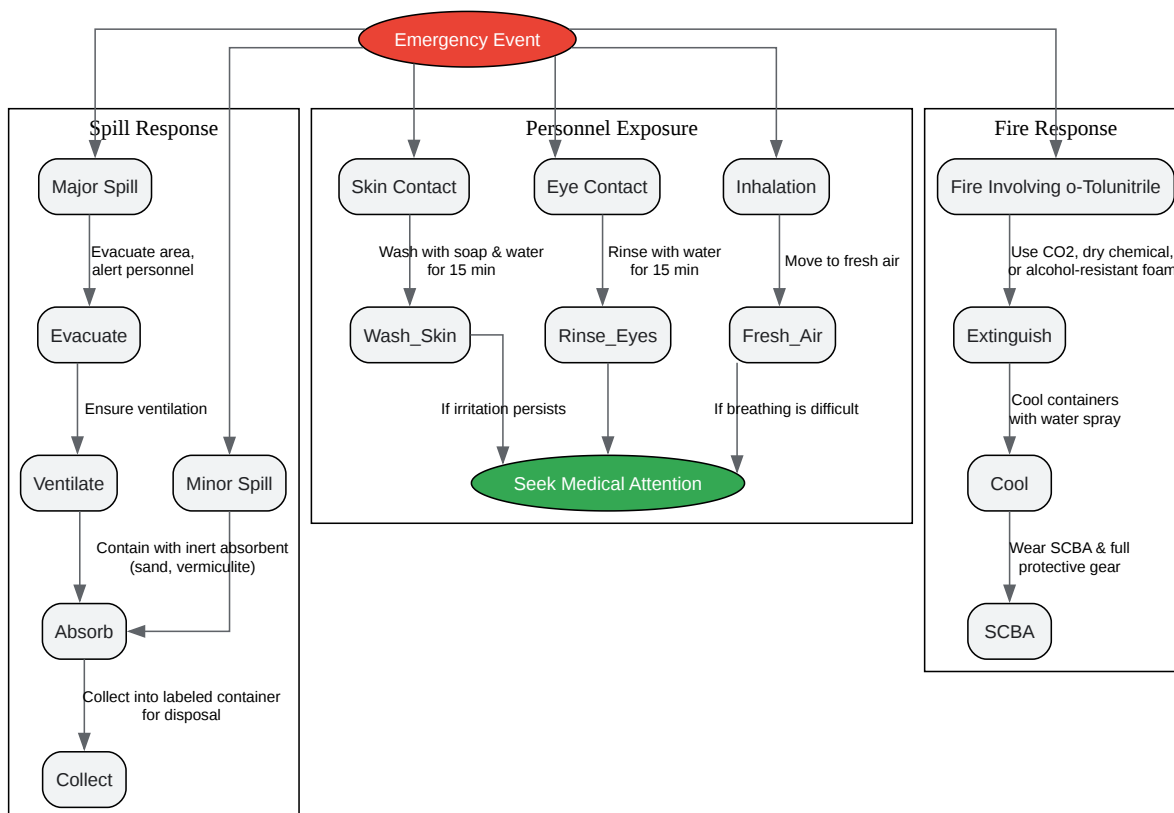
Routes of Exposure and Effects:

- Inhalation: May cause irritation of the respiratory tract.[1] Symptoms of overexposure can include headache, dizziness, tiredness, nausea, and vomiting.[1]
- Skin Contact: Causes skin irritation.[1][5] Prolonged contact can lead to redness and discomfort. The nitrile group can potentially be absorbed through the skin.
- Eye Contact: Causes eye irritation.[1] Direct contact can result in redness, pain, and watering.
- Ingestion: May cause irritation to mucous membranes.[1] The oral LD50 in rats is 3200 mg/kg, indicating moderate acute toxicity if swallowed.[12]

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, beginning with engineering controls and supplemented by appropriate PPE.





[Click to download full resolution via product page](#)

Caption: Workflow for **o-tolunitrile** emergency response.

First-Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. [1] Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] * Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. [1] If skin irritation occurs, get medical advice/attention. [1] Remove all contaminated clothing.
- Inhalation: Remove the person to fresh air. If breathing is difficult, give oxygen. [1] Seek medical attention.
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Seek medical attention. [1]

Spill and Leak Containment

- Minor Spills: Remove all ignition sources. Absorb the spill with an inert material such as sand, earth, or vermiculite. Place the material in a suitable, labeled container for disposal. * Major Spills: Evacuate the area and move upwind. Alert emergency services. Prevent the spillage from entering drains or waterways. Contain the spill with sand, earth, or vermiculite for later collection and disposal.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam. [1][5] Water mist can be used to cool closed containers. [1] * Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire. [1] * Specific Hazards: The substance is combustible and containers may explode when heated. [1] Combustion produces toxic and irritating gases, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂). [1] * Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear. [1]

Disposal and Environmental Considerations

o-Tolunitrile is harmful to aquatic organisms and may cause long-term adverse effects in the aquatic environment. [1][5][11] Therefore, it must not be released into the environment. [1]
Disposal Protocol:

- **Waste Collection:** Collect all **o-tolunitrile** waste, including contaminated absorbent materials, in clearly labeled, sealed containers.
- **Regulatory Compliance:** Dispose of the contents and container at an approved waste disposal plant in accordance with all local, state, and federal regulations. [\[1\]](#) Do not flush down the drain or dispose of in general trash.
- **Contaminated Packaging:** Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning if possible. [\[5\]](#) Otherwise, they should be punctured to prevent reuse and disposed of appropriately. [\[5\]](#) By integrating these in-depth safety principles and protocols into daily laboratory operations, research professionals can effectively mitigate the risks associated with **o-tolunitrile**, ensuring a safe and productive research environment.

References

- Dakota Systems, Inc. (n.d.). The Chemistry Behind **o-Tolunitrile** (CAS 529-19-1): Properties & Synthesis. Retrieved from Dakota Systems, Inc. [\[Link\]](#)
- A&A Pharmachem. (n.d.). **o-Tolunitrile** CAS 529-19-1: Properties, Synthesis, Applications, and Industrial Uses. Retrieved from A&A Pharmachem. [\[Link\]](#)
- SD Fine-Chem Limited. (2018). **O-TOLUNITRILE** Safety Data Sheet. Retrieved from SD Fine-Chem. [\[Link\]](#)
- Ningbo Inno Pharmchem Co., Ltd. (2023). **o-Tolunitrile**: Properties, Uses, and Applications. Retrieved from Ningbo Inno Pharmchem Co., Ltd. [\[Link\]](#)
- PubChem. (n.d.). **o-Tolunitrile**, 4-(bis(2-chloroethyl)amino)-. Retrieved from PubChem. [\[Link\]](#)
- ChemBK. (2024). ortho-**tolunitrile**. Retrieved from ChemBK. [\[Link\]](#)
- PubChemLite. (n.d.). **O-tolunitrile** (C8H7N). Retrieved from PubChemLite. [\[Link\]](#)
- ChemBK. (2024). **o-Tolunitrile**. Retrieved from ChemBK. [\[Link\]](#)
- GESTIS Substance Database. (2009). p-Tolunitrile. Retrieved from DGUV. [\[Link\]](#)

- PubChem. (n.d.). 4-(4-(o-Tolyl)-1H-pyrazol-1-yl)benzonitrile. Retrieved from PubChem. [[Link](#)]
- Organic Syntheses. (n.d.). o-TOLUIC ACID. Retrieved from Organic Syntheses. [[Link](#)]
- NINGBO INNO PHARMCHEM CO., LTD. (2025). The Essential Role of **o-Tolunitrile** in Modern Chemical Manufacturing. Retrieved from NINGBO INNO PHARMCHEM CO., LTD. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. fishersci.com [fishersci.com]
- 2. pharm.sinocurechem.com [pharm.sinocurechem.com]
- 3. nbinno.com [nbinno.com]
- 4. nbinno.com [nbinno.com]
- 5. Page loading... [guidechem.com]
- 6. echemi.com [echemi.com]
- 7. nbinno.com [nbinno.com]
- 8. o-Tolunitrile | 529-19-1 [chemicalbook.com]
- 9. scbt.com [scbt.com]
- 10. 529-19-1 o-Tolunitrile AKSci J99221 [aksci.com]
- 11. chembk.com [chembk.com]
- 12. chembk.com [chembk.com]
- To cite this document: BenchChem. [Understanding the Core Hazards: A Mechanistic Perspective]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7767905/docs#understanding-the-core-hazards-a-mechanistic-perspective\]](https://www.benchchem.com/product/b7767905/docs#understanding-the-core-hazards-a-mechanistic-perspective)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)